

Technical Guide: 4-Aminohexanoic Acid Hydrochloride - Solubility and Stability Profile

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Compound of Interest

Compound Name: 4-Aminohexanoic acid

CAS No.: 5415-99-6

Cat. No.: B12356653

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility and stability of **4-Aminohexanoic acid** hydrochloride. Due to the limited availability of specific experimental data in publicly accessible literature, this document focuses on the fundamental physicochemical properties, expected solubility and stability behaviors based on the chemical structure and general knowledge of similar amino acid hydrochlorides, and detailed, adaptable protocols for experimental determination. The guide is intended to be a practical resource for researchers and professionals in drug development, offering a framework for solubility and stability assessment.

Introduction

4-Aminohexanoic acid hydrochloride is a derivative of **4-aminohexanoic acid**, a non-proteinogenic amino acid. Its structure, comprising a six-carbon chain with an amino group at the fourth position and a terminal carboxylic acid, suggests specific physicochemical properties that are critical for its application in pharmaceutical and research settings. The hydrochloride

salt form is often utilized to enhance aqueous solubility and stability. Understanding these characteristics is paramount for formulation development, analytical method development, and ensuring the quality and efficacy of any potential therapeutic agent.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Aminohexanoic acid** and its hydrochloride salt is presented below. These properties form the basis for understanding its solubility and stability profiles.

Property	Value (4-Aminohexanoic Acid)	Value (4-Aminohexanoic Acid HCl)	Reference
Molecular Formula	C ₆ H ₁₃ NO ₂	C ₆ H ₁₄ ClNO ₂	[1][2]
Molecular Weight	131.17 g/mol	167.63 g/mol	[1][2]
Appearance	White crystalline powder (predicted)	White crystalline powder (predicted)	
pKa (amine)	~9.8	Not available	
pKa (carboxylic acid)	~4.0	Not available	

Solubility Profile

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability and formulation possibilities. Amino acids are generally soluble in water and less so in non-polar organic solvents.[3] The hydrochloride salt form of **4-aminohexanoic acid** is expected to exhibit significantly enhanced aqueous solubility compared to the free acid due to the protonation of the amino group.

Expected Solubility

Salt formation generally increases the solubility of amino acids in water and polar organic solvents.[4] Specifically, the hydrochlorides of monoamino monocarboxylic acids are often highly soluble in alcohol.[4] Based on these principles, the expected solubility profile of **4-Aminohexanoic acid** hydrochloride is qualitatively summarized below.

Solvent	Expected Solubility	Rationale
Water	Very Soluble	The ionic nature of the hydrochloride salt enhances interaction with polar water molecules.
Methanol	Soluble	As a polar protic solvent, methanol can solvate the ionic compound.
Ethanol	Soluble	Similar to methanol, though potentially to a lesser extent due to lower polarity.
Dimethyl Sulfoxide (DMSO)	Soluble	A highly polar aprotic solvent capable of dissolving a wide range of compounds.
Dichloromethane (DCM)	Sparingly Soluble to Insoluble	A non-polar solvent with limited ability to solvate ionic species.
Hexanes	Insoluble	A non-polar solvent, not expected to dissolve an ionic compound.

Experimental Protocol for Solubility Determination (Gravimetric Method)

This protocol outlines a standard gravimetric method for determining the solubility of **4-Aminohexanoic acid** hydrochloride in various solvents at different temperatures.

Materials:

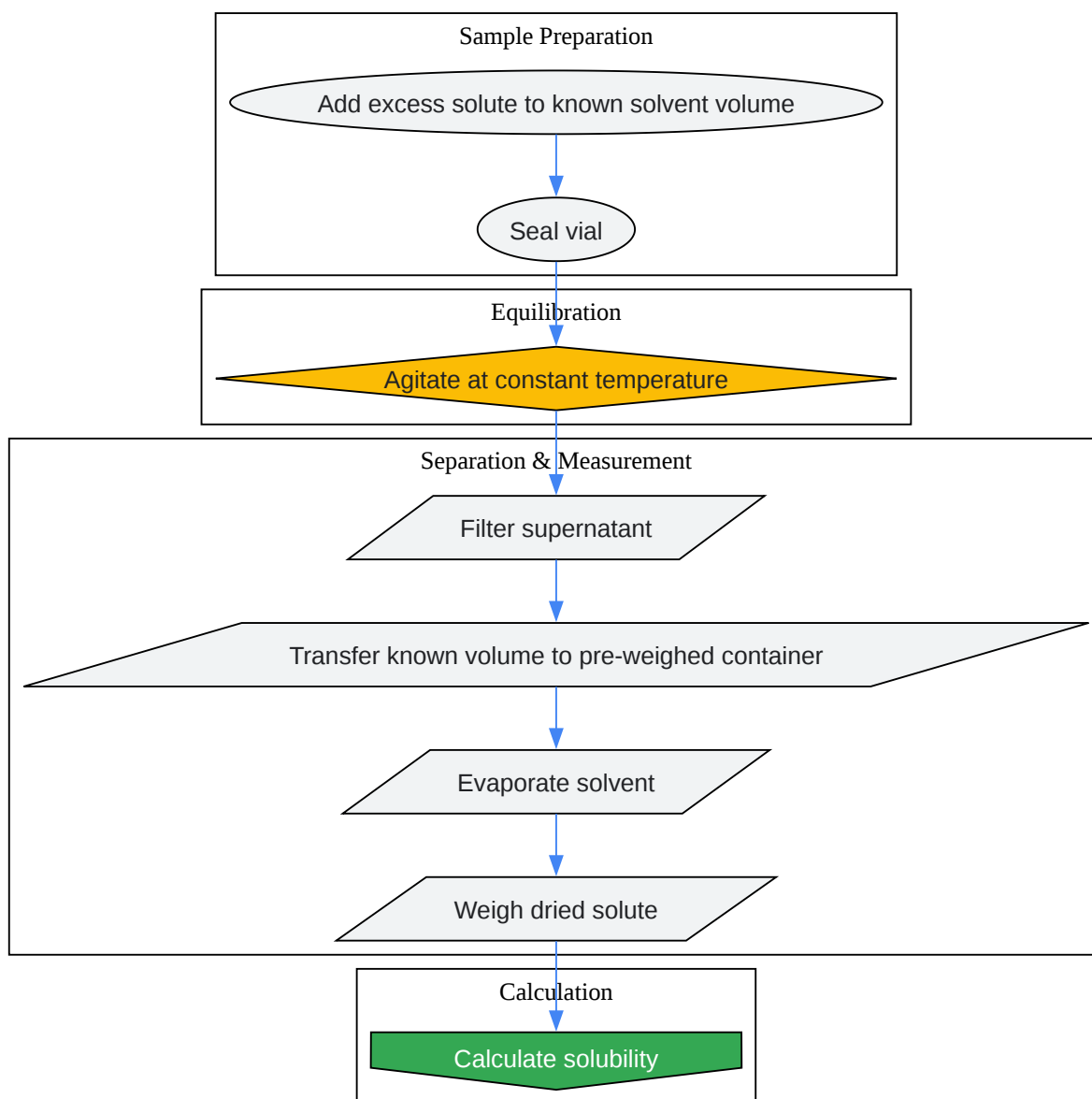
- **4-Aminohexanoic acid** hydrochloride
- Selected solvents (e.g., water, methanol, ethanol)
- Thermostatically controlled shaker or water bath

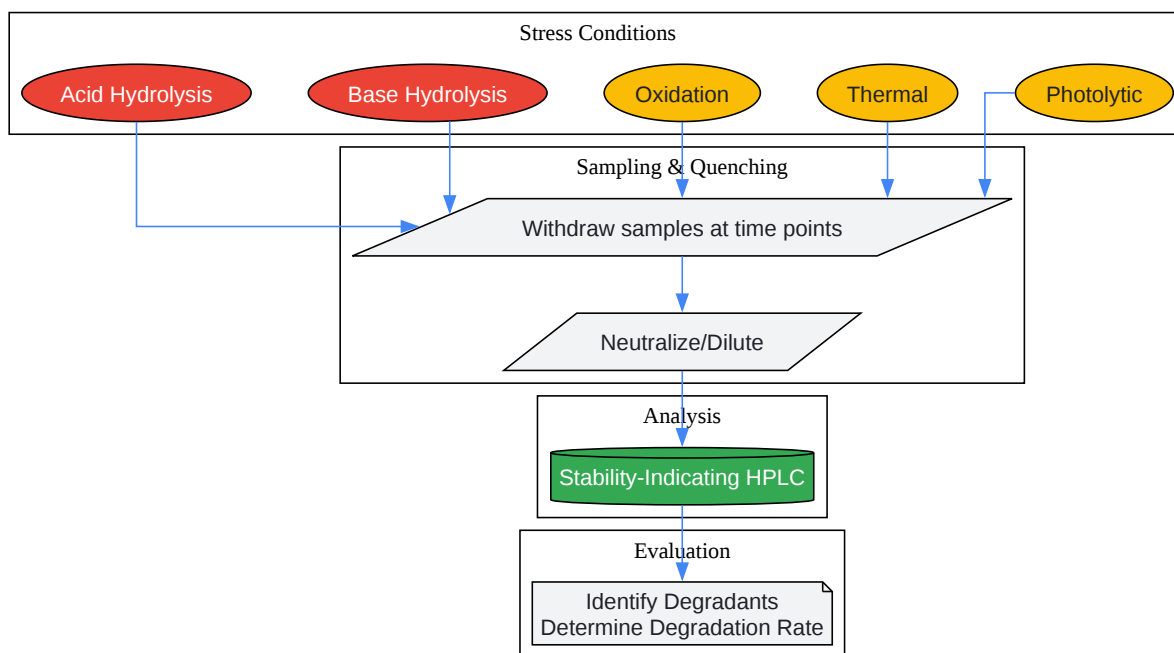
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Glass vials with screw caps
- Oven

Procedure:

- Add an excess amount of **4-Aminohexanoic acid** hydrochloride to a known volume of the selected solvent in a glass vial.
- Seal the vial and place it in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C, 37 °C).
- Agitate the mixture for a predetermined time (e.g., 24 hours) to ensure equilibrium is reached.
- After equilibration, allow the suspension to settle.
- Carefully withdraw a known volume of the supernatant using a syringe and filter it through a membrane filter compatible with the solvent to remove any undissolved solid.
- Accurately weigh an empty, dry container.
- Transfer the filtered supernatant to the pre-weighed container.
- Evaporate the solvent in an oven at a temperature that will not degrade the compound until a constant weight is achieved.
- Weigh the container with the dried solute.
- Calculate the solubility in g/L or mg/mL.

Solubility Determination Workflow





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References

- 1. 4-Aminohexanoic acid hydrochloride | C₆H₁₄ClNO₂ | CID 71299955 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [2. 4-Aminohexanoic acid | C6H13NO2 | CID 138490 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. chem.libretexts.org \[chem.libretexts.org\]](#)
- [4. tandfonline.com \[tandfonline.com\]](#)
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